

# 1,4-Bis(methoxymethyl)benzene CAS number 6770-38-3

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## Compound of Interest

Compound Name: 1,4-Bis(methoxymethyl)benzene

Cat. No.: B1630615

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## An In-depth Technical Guide to 1,4-Bis(methoxymethyl)benzene

CAS Number: 6770-38-3

This technical guide provides a comprehensive overview of **1,4-Bis(methoxymethyl)benzene**, a versatile aromatic ether. It is intended for researchers, scientists, and professionals in drug development and materials science, offering detailed information on its properties, synthesis, applications, and safety.

## Physicochemical Properties

**1,4-Bis(methoxymethyl)benzene** is a colorless to pale yellow liquid under standard conditions.<sup>[1][2]</sup> It is characterized by a benzene ring substituted at the para (1,4) positions with two methoxymethyl groups.<sup>[2]</sup> This structure lends it solubility in common organic solvents like ethanol and ether, while its hydrophobic benzene core results in limited water solubility.<sup>[1]</sup>

Table 1: Physicochemical Data for **1,4-Bis(methoxymethyl)benzene**

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>2</sub>	[1][3]
Molecular Weight	166.22 g/mol	[1][2][4]
Density	1.0 ± 0.1 g/cm <sup>3</sup>	[3]
Boiling Point	208.9 ± 20.0 °C at 760 mmHg	[3]
Melting Point	114-116 °C	[5][6]
Flash Point	67.1 ± 21.3 °C	[3]
Water Solubility	10.642 g/L at 20 °C	[5][6]
Refractive Index	1.494 - 1.504	[3][5]
Vapor Pressure	0.3 ± 0.4 mmHg at 25°C	[3]
LogP	1.70	[3]

## Synthesis and Experimental Protocols

The primary industrial synthesis of **1,4-Bis(methoxymethyl)benzene** involves a two-step process starting from p-xylene.

### Experimental Protocol: Synthesis from p-Xylene

This protocol describes a common method for the preparation of **1,4-Bis(methoxymethyl)benzene**.<sup>[7]</sup>

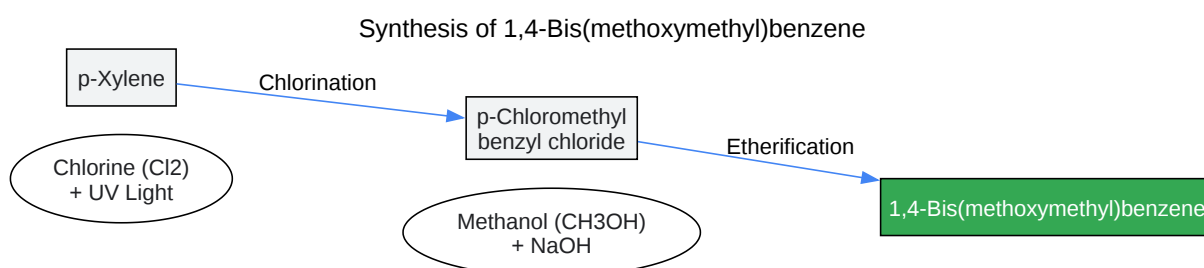
#### Step 1: Chlorination of p-Xylene

- **Reaction Setup:** A reaction vessel equipped with a stirrer, a gas inlet, and a reflux condenser is charged with p-xylene.
- **Initiation:** The reaction is typically initiated by UV light or a radical initiator.
- **Chlorination:** Chlorine gas is bubbled through the p-xylene. The reaction proceeds via a free-radical mechanism to form p-chloromethyl benzyl chloride.

- **Monitoring:** The reaction is monitored by gas chromatography (GC) to determine the consumption of the starting material and the formation of the dichlorinated product.
- **Work-up:** Once the desired conversion is achieved, the excess chlorine is removed by purging with an inert gas. The crude p-chloromethyl benzyl chloride is then purified, typically by distillation under reduced pressure.

#### Step 2: Etherification with Methanol

- **Reaction Setup:** A solution of sodium hydroxide in methanol is prepared in a separate reaction vessel. This creates the sodium methoxide nucleophile.
- **Addition:** The purified p-chloromethyl benzyl chloride from Step 1 is added dropwise to the sodium methoxide solution while maintaining a controlled temperature.
- **Reaction:** The nucleophilic sodium methoxide displaces the chloride ions in a Williamson ether synthesis reaction to form **1,4-Bis(methoxymethyl)benzene**.
- **Quenching and Extraction:** After the reaction is complete, the mixture is quenched with water. The product is then extracted into an organic solvent (e.g., diethyl ether or dichloromethane).
- **Purification:** The organic layer is washed with brine, dried over an anhydrous salt (e.g.,  $\text{MgSO}_4$ ), and the solvent is removed under reduced pressure. The final product is purified by vacuum distillation.



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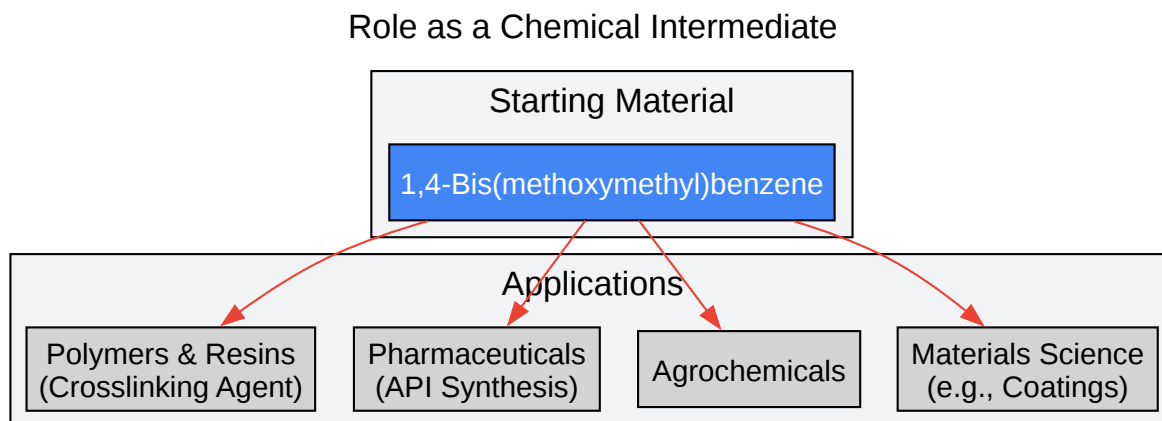
Caption: General synthesis workflow from p-xylene.

## Applications and Reactivity

**1,4-Bis(methoxymethyl)benzene** is a valuable intermediate in organic synthesis due to its reactive methoxymethyl groups.[1][7] These groups can be functionalized or serve as protecting groups, making the compound a versatile building block for more complex molecules.[2]

Key Application Areas:

- **Polymer Chemistry:** It is widely used as a crosslinking agent in the synthesis of polymers and resins.[1][7] The methoxymethyl groups can react with functional groups on polymer chains, forming covalent bonds that enhance the mechanical strength and thermal stability of the material.[7] It is a known component in the production of certain phenol-based polymers.[8]
- **Pharmaceutical and Agrochemical Synthesis:** The compound serves as a crucial building block for creating active pharmaceutical ingredients (APIs) and agricultural chemicals.[2][9]
- **Materials Science:** It is used in the formulation of antireflective coatings and hardmask compositions for photolithography processes.
- **Organic Synthesis:** It acts as a precursor for various organic compounds and is used in the development of novel catalysts and molecules with tailored functions.[9]



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Caption: Logical flow from the core compound to its applications.

## Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **1,4-Bis(methoxymethyl)benzene**.

- $^1\text{H}$  NMR: The proton NMR spectrum is a key tool for confirming the structure.<sup>[10]</sup> The expected signals would correspond to the aromatic protons on the benzene ring, the methylene protons of the  $-\text{CH}_2-$  groups, and the methyl protons of the  $-\text{OCH}_3$  groups.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum provides information on the different carbon environments within the molecule.
- IR Spectroscopy: Infrared spectroscopy can be used to identify the characteristic C-O-C stretching frequencies of the ether linkages and the aromatic C-H and C=C bonds.<sup>[11]</sup>
- Mass Spectrometry: Mass spectrometry confirms the molecular weight of the compound.<sup>[11]</sup> The fragmentation pattern can also provide structural information.

## Safety and Handling

While some sources classify **1,4-Bis(methoxymethyl)benzene** as not hazardous, others indicate potential risks that necessitate careful handling.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Table 2: GHS Hazard Information

Hazard Statement	Description	Source(s)
H315	Causes skin irritation	<a href="#">[12]</a> <a href="#">[14]</a>
H319	Causes serious eye irritation	<a href="#">[12]</a> <a href="#">[14]</a>
H361	Suspected of damaging fertility or the unborn child	<a href="#">[12]</a> <a href="#">[14]</a>
H373	May cause damage to organs through prolonged or repeated exposure	<a href="#">[12]</a> <a href="#">[14]</a>

#### Handling and Storage Recommendations:

- Handling: Use in a well-ventilated area.[\[13\]](#) Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[\[12\]](#) Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[12\]](#) Wash hands thoroughly after handling.[\[12\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#) Keep away from direct sunlight, heat, and incompatible materials.[\[2\]](#) The recommended storage temperature is room temperature.[\[6\]](#)[\[14\]](#)

Always consult the latest Safety Data Sheet (SDS) from the supplier before handling this chemical.[\[12\]](#)[\[13\]](#)

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)